

SC-10: A Technical Guide to a Protein Kinase C Activator

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Compound of Interest

Compound Name: SC-10

Cat. No.: B1681507

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CAS Number: 102649-79-6 Chemical Name: 5-chloro-N-heptyl-1-naphthalenesulfonamide

This technical guide provides an in-depth overview of **SC-10**, a synthetic activator of Protein Kinase C (PKC), for researchers, scientists, and professionals in drug development.

Physicochemical and Pharmacological Properties

SC-10 is a naphthalenesulfonamide derivative that has been identified as a direct activator of PKC.^{[1][2][3]} Its properties are summarized in the tables below.

General Properties

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₂ ClNO ₂ S	[1] [2]
Molecular Weight	339.9 g/mol	[1] [2]
Appearance	Crystalline solid	[1]
Purity	≥98%	[1] [2]
IUPAC Name	5-chloro-N-heptyl-1-naphthalenesulfonamide	
InChI Key	MJMJERJFCHYXEM-UHFFFAOYSA-N	[1]
SMILES	<chem>ClC1=CC=CC2=C(S(NCCCCC CC)(=O)=O)C=CC=C12</chem>	[1]

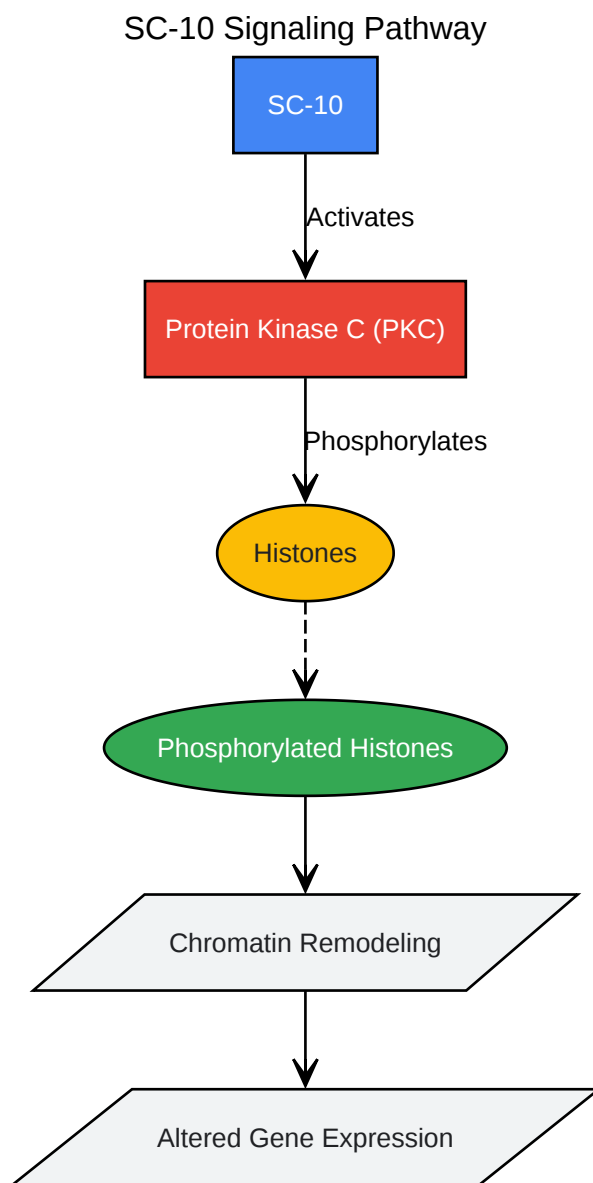
Solubility and Storage

Property	Value	Source
Solubility	Acetonitrile: 0.1-1 mg/ml (Slightly soluble)	[1]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]
Formulation	A crystalline solid	[1]

Mechanism of Action and Signaling Pathway

SC-10 functions as a direct activator of Protein Kinase C (PKC), a family of serine/threonine kinases that play crucial roles in various cellular signaling pathways, including cell proliferation, differentiation, and apoptosis.[\[1\]](#)[\[2\]](#)[\[3\]](#) Unlike phorbol esters, which are potent tumor promoters and PKC activators, naphthalenesulfonamide derivatives like **SC-10** represent a different class of PKC modulators.

The activation of PKC by **SC-10** leads to the phosphorylation of downstream target proteins. One such demonstrated effect is the induction of histone phosphorylation.[1] This action suggests that **SC-10** can influence chromatin structure and gene expression.



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SC-10 activates PKC, leading to histone phosphorylation.

Experimental Protocols

The following is a representative experimental protocol for assessing the activity of **SC-10**, based on its known function as a PKC activator that induces histone phosphorylation.

In Vitro PKC Activity Assay (Cell-Free)

This protocol is adapted from the described activity of **SC-10** in inducing histone phosphorylation by recombinant human PKC in a cell-free assay.^[1]

Objective: To determine the ability of **SC-10** to activate PKC and induce the phosphorylation of a substrate (e.g., histones).

Materials:

- Recombinant human PKC
- **SC-10** (dissolved in an appropriate solvent, e.g., DMSO)
- Histone H1 as a substrate
- [γ -³²P]ATP
- Kinase buffer (e.g., 20 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM CaCl₂, 100 μ M ATP)
- Phosphatidylserine (PS) and Diacylglycerol (DAG) as co-factors (optional, for comparison)
- Trichloroacetic acid (TCA)
- Phosphocellulose paper
- Scintillation counter

Procedure:

- Prepare a reaction mixture containing the kinase buffer, histone H1, and [γ -³²P]ATP.
- Add recombinant human PKC to the reaction mixture.
- Add **SC-10** to the reaction mixture at final concentrations ranging from 100 to 500 μ M.^[1] Include a vehicle control (solvent only) and a positive control (e.g., PS/DAG).
- Incubate the reaction mixture at 30°C for a specified time (e.g., 10-30 minutes).

- Stop the reaction by spotting the mixture onto phosphocellulose paper and immersing it in cold 10% TCA.
- Wash the phosphocellulose paper multiple times with TCA and then with ethanol to remove unincorporated [γ - ^{32}P]ATP.
- Quantify the incorporated radioactivity using a scintillation counter. The amount of radioactivity is proportional to the PKC activity.

Biological Effects and Research Applications

SC-10 has been noted to have modest biological effects on leukemic blast cells.[3] It has been observed to inhibit Ara-C-induced apoptosis, suggesting a potential role in modulating cellular responses to chemotherapeutic agents.[3] However, it is not reported to enhance the apoptotic response of these cells to cytotoxic drugs.[3]

As a research tool, **SC-10** is valuable for:

- Investigating the downstream signaling pathways of PKC.
- Studying the role of PKC in gene expression through histone modification.
- Elucidating the mechanisms of drug-induced apoptosis and cell survival.

Safety and Handling

For research use only. This product is not for human or veterinary use.[1] Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. As a precaution, standard laboratory safety practices should be followed, including the use of personal protective equipment.

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References

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